

Navigating the Aquatic Journey of 5-Phenyltetradecane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Phenyltetradecane

Cat. No.: B14179997

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Introduction

5-Phenyltetradecane is an aromatic hydrocarbon belonging to the class of Linear Alkylbenzenes (LABs). While not a pharmaceutical agent itself, its structural similarity to certain drug metabolites and its prevalence as a component of industrial products necessitates a thorough understanding of its behavior in the environment. LABs are primary precursors in the production of linear alkylbenzene sulfonate (LAS), a major component of detergents. Consequently, **5-Phenyltetradecane** can enter aquatic ecosystems through municipal and industrial wastewater discharges.^{[1][2]} This technical guide provides a comprehensive overview of the environmental fate and transport of **5-Phenyltetradecane** in aquatic systems, offering detailed data, experimental protocols, and visual representations to aid in risk assessment and environmental management.

Due to the limited availability of specific data for **5-Phenyltetradecane**, this guide utilizes data for the broader class of Linear Alkylbenzenes (LABs) as a surrogate. This approach is scientifically justified by the structural and chemical similarities within the LAB homologous series.

Physicochemical Properties

The environmental partitioning and fate of a chemical are largely governed by its physicochemical properties. The following table summarizes key properties for Linear

Alkylbenzenes, which are used to model the behavior of **5-Phenyltetradecane**.

Property	Value	Unit	Reference
Molecular Formula	C ₂₀ H ₃₄	-	[3]
Molecular Weight	274.48	g/mol	[3]
Water Solubility	Insoluble	-	[3]
Density	0.863	g/cm ³	[3]
Boiling Point	290-310	°C	[4]
Log Kow (Octanol-Water Partition Coefficient)	High (estimated > 4)	-	Implied by insolubility

Environmental Fate and Transport in Aquatic Systems

The journey of **5-Phenyltetradecane** in an aquatic environment is dictated by a combination of transport and transformation processes. These include hydrolysis, photolysis, biodegradation, sorption to sediment and suspended particles, and bioaccumulation in aquatic organisms.

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a molecule of water. Linear Alkylbenzenes, including **5-Phenyltetradecane**, are chemically stable and do not contain functional groups that are susceptible to hydrolysis under typical environmental pH and temperature conditions.[5][6] Therefore, hydrolysis is not considered a significant degradation pathway for **5-Phenyltetradecane** in aquatic systems.

Photolysis

Photolysis, or photodegradation, is the breakdown of chemical compounds by light. While some aromatic compounds can undergo photolysis, Linear Alkylbenzenes are not expected to undergo significant direct photochemical degradation in aquatic environments.[7] However, indirect photolysis, mediated by other light-absorbing substances in the water, may contribute

to a minor extent to its overall degradation. Studies on the photocatalytic degradation of the sulfonated counterparts of LABs (LAS) have shown that degradation can be achieved under specific laboratory conditions with UV light and a catalyst, but these conditions are not representative of natural aquatic environments.[8][9]

Biodegradation

Biodegradation is the breakdown of organic matter by microorganisms, and it is the primary mechanism for the removal of Linear Alkylbenzenes from aquatic systems.[7] LABs are readily biodegradable in natural waters, with half-lives typically in the range of 4 to 9 days.[7] The rate of biodegradation is influenced by factors such as temperature, nutrient availability, and the microbial population present. The structure of the LAB isomer also plays a role, with isomers having the phenyl group closer to the end of the alkyl chain (external isomers) generally degrading faster than those with the phenyl group in the middle of the chain (internal isomers) like **5-Phenyltetradecane**. [1]

Process	Parameter	Value	Conditions	Reference
Aerobic Biodegradation	Half-life	4 - 9 days	Natural waters	[7]
Aerobic Biodegradation	Half-life (benzene ring)	0.73 - 14 days	River water with and without sediment	[10]

Sorption

Due to their hydrophobic nature (low water solubility and high Log Kow), Linear Alkylbenzenes have a strong tendency to adsorb to organic matter in sediment and suspended solids in the water column.[11] This process, known as sorption, significantly influences their transport and bioavailability. The organic carbon-water partitioning coefficient (Koc) is a measure of a chemical's tendency to sorb to organic carbon. While a specific Koc for **5-Phenyltetradecane** is not available, the high Log Kow suggests a high Koc value. Sorption to sediments can act as a sink for **5-Phenyltetradecane**, but it can also lead to its persistence in the environment as it becomes less available for biodegradation.[10]

Process	Parameter	Value Range	Reference
Sorption	Partition Coefficient	3 - 26,000	[12]

Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the surrounding environment and accumulates in its tissues. The potential for a chemical to bioaccumulate is often estimated using the bioconcentration factor (BCF), which is the ratio of the chemical's concentration in an organism to its concentration in the surrounding water. Given its high hydrophobicity, **5-Phenyltetradecane** has the potential to bioaccumulate in aquatic organisms. However, studies on LABs have shown that they do not accumulate to significant levels in fish, with a reported BCF of 35.[7] This is likely due to the ability of many aquatic organisms to metabolize LABs. It is important to note that the presence of other substances, such as surfactants, can potentially enhance the bioaccumulation of xenobiotics. [13][14]

Organism	Parameter	Value	Reference
Fish	Bioconcentration Factor (BCF)	35	[7]

Experimental Protocols

The determination of the environmental fate and transport parameters for chemicals like **5-Phenyltetradecane** follows standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).[15][16][17][18]

Hydrolysis Testing

OECD Guideline 111: Hydrolysis as a Function of pH This guideline specifies a tiered approach to determine the rate of hydrolytic degradation of a chemical in aqueous solutions at different pH values (typically 4, 7, and 9) and temperatures. The concentration of the test substance is measured over time to determine the hydrolysis rate constant and half-life.

Photolysis Testing

OECD Guideline 316: Phototransformation of Chemicals in Water – Direct Photolysis This guideline describes a method for determining the direct phototransformation rate of a chemical in water under simulated sunlight. The test substance in a buffered aqueous solution is irradiated with a light source that simulates natural sunlight, and the decrease in its concentration is monitored over time.

Biodegradation Testing

OECD Guideline 308: Aerobic and Anaerobic Transformation in Aquatic Sediment Systems This test simulates the degradation of a chemical in a natural water-sediment system. The test substance is added to water overlying a layer of sediment, and the system is incubated under aerobic or anaerobic conditions. The disappearance of the parent compound and the formation of degradation products are monitored in both the water and sediment phases over time.

Sorption Testing

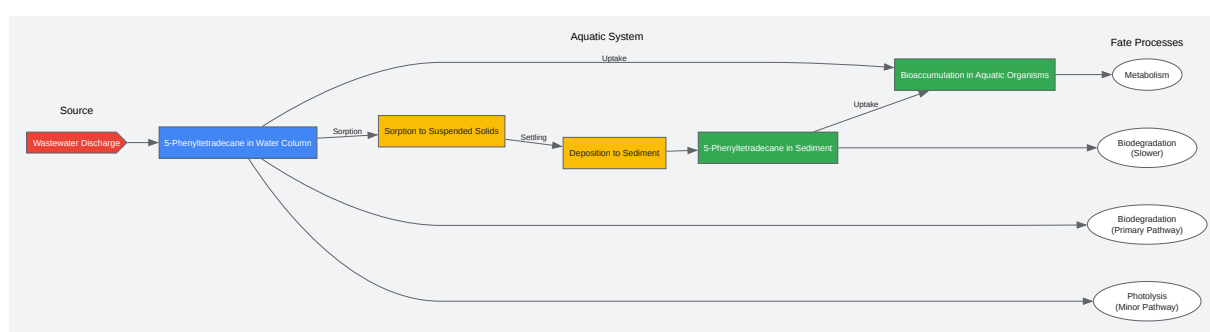
OECD Guideline 106: Adsorption – Desorption Using a Batch Equilibrium Method This guideline is used to determine the adsorption and desorption potential of a chemical to soil or sediment. The test substance is equilibrated with a soil/sediment-water suspension. The concentration of the substance in the aqueous phase is measured after equilibrium is reached, and the amount adsorbed to the solid phase is calculated by difference. This allows for the determination of the adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}).

Bioaccumulation Testing

OECD Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure This guideline provides methods to estimate the bioconcentration and bioaccumulation potential of a chemical in fish. In the aqueous exposure test, fish are exposed to the chemical dissolved in water, and the uptake and depuration rates are measured to calculate the bioconcentration factor (BCF). The dietary exposure method is used for substances with low water solubility and involves feeding fish with spiked food.

Environmental Fate and Transport Pathway Diagram

The following diagram illustrates the key environmental fate and transport pathways for **5-Phenyltetradecane** in an aquatic system.



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Caption: Environmental fate of **5-Phenyltetradecane** in aquatic systems.

Conclusion

The environmental fate of **5-Phenyltetradecane** in aquatic systems is primarily driven by biodegradation and sorption to sediment and suspended solids. While it has the potential for bioaccumulation due to its hydrophobic nature, metabolic processes in aquatic organisms appear to limit high levels of accumulation. Hydrolysis and direct photolysis are not considered significant degradation pathways. This technical guide provides a foundational understanding for researchers and professionals involved in environmental risk assessment and management. Further research focusing specifically on **5-Phenyltetradecane** would be beneficial to refine

these assessments and reduce the reliance on surrogate data from the broader class of Linear Alkylbenzenes.

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